

A Comparative Guide to Novel 2D Echocardiography Parameters for Cardiac Function Assessment

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The accurate assessment of cardiac function is paramount in preclinical and clinical research. While traditional 2D echocardiography parameters like Left Ventricular Ejection Fraction (LVEF) are widely used, they have limitations in detecting subtle changes in myocardial function.^{[1][2]} Novel 2D echocardiography techniques, particularly Speckle Tracking Echocardiography (STE), offer more sensitive and detailed insights into myocardial mechanics.^{[1][2]} This guide provides a comprehensive comparison of these novel parameters against established gold standards, supported by experimental data, to aid researchers in selecting the most appropriate tools for their studies.

Novel 2D Echocardiography Parameter: Myocardial Strain Imaging via Speckle Tracking

Myocardial strain imaging, facilitated by 2D Speckle Tracking Echocardiography (STE), has emerged as a key method for the quantitative assessment of global and regional myocardial function.^[1] Unlike Tissue Doppler Imaging, STE is angle-independent, providing a more robust analysis of myocardial deformation. It tracks the motion of natural acoustic markers (speckles) within the myocardium in B-mode images to calculate strain, which is the degree of deformation of the myocardium. The main parameters derived from STE are:

- **Global Longitudinal Strain (GLS):** Measures the shortening of the left ventricle along its long axis. It is a sensitive indicator of subclinical left ventricular dysfunction.
- **Global Circumferential Strain (GCS):** Measures the shortening of the left ventricle along its circumferential axis.
- **Global Radial Strain (GRS):** Measures the thickening of the left ventricular wall towards the center of the chamber.

Gold Standards for Validation

The validation of novel echocardiography parameters is crucial for their adoption in research and clinical practice. The two primary gold standards for validating myocardial strain imaging are:

- **Cardiac Magnetic Resonance (CMR) with Tagging:** CMR tagging is a non-invasive imaging technique that creates a grid pattern on the myocardium. By tracking the deformation of this grid during the cardiac cycle, it provides a highly accurate and reproducible measurement of myocardial strain.
- **Sonomicrometry:** This is an invasive technique that involves implanting tiny piezoelectric crystals directly into the myocardium. The distance between these crystals is measured in real-time to provide a direct and highly accurate measurement of myocardial strain. Due to its invasive nature, it is primarily used in animal studies.

Quantitative Data Comparison

The following table summarizes the quantitative data from various studies validating 2D STE-derived strain parameters against the gold standards of CMR tagging and sonomicrometry.

Novel 2D Echo Parameter	Gold Standard	Study Population	Correlation (r)	p-value	Bland-Altman Limits of Agreement	Reference
Long-Axis Systolic Strain	Sonomicrometry	Anesthetized Dogs	0.90	< 0.001	-4.4% to 5.0%	
Short-Axis Systolic Shortening	Sonomicrometry	Anesthetized Dogs	0.79	< 0.001	-5.6% to 5.1%	
Long-Axis Strain	MRI Tagging	Human Subjects	0.87	< 0.001	-9.1% to 8.0%	
Regional Radial Strain	Sonomicrometry	Anesthetized Dogs	0.56	< 0.0001	5.7 ± 18.3% (Bias ± 1.96 SD)	
Regional Circumferential Strain	Sonomicrometry	Anesthetized Dogs	0.55	< 0.0001	-1.0 ± 8.2% (Bias ± 1.96 SD)	
Peak Systolic Circumferential Strain	Sonomicrometry	Anesthetized Sheep	0.90	< 0.001	Not Reported	
Peak Systolic Radial Strain	Sonomicrometry	Anesthetized Sheep	0.71	< 0.001	Not Reported	
Global Longitudinal Strain (GLS)	CMR-GLS	Human (Breast Cancer Patients)	0.38	< 0.001	-3.9% to 7.5%	

Global Radial Strain (GRS)	CMR-GRS	Human (Breast Cancer Patients)	0.09	0.331	Poor Agreement
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Experimental Protocols

Validation of 2D STE against Sonomicrometry (Animal Studies)

- **Animal Model:** Anesthetized open-chest dogs or sheep are typically used.
- **Sonomicrometry Crystal Implantation:** Multiple pairs of sonomicrometry crystals are surgically implanted in the myocardial wall (e.g., endocardial and epicardial pairs) in the region of interest to measure strain in different directions (longitudinal, circumferential, radial).
- **Echocardiographic Imaging:** 2D echocardiographic images (B-mode) are acquired simultaneously with the sonomicrometry data. Short-axis and long-axis views are obtained to analyze different strain components.
- **Physiological Maneuvers:** To assess the robustness of the measurements, data is often collected under varying physiological conditions, such as changes in preload (e.g., through inferior vena cava occlusion) or induced ischemia (e.g., by occluding a coronary artery).
- **Data Analysis:** Strain values from 2D STE are calculated using specialized software (e.g., EchoInsight) and compared to the strain values derived from the sonomicrometry data. Statistical analysis includes correlation and Bland-Altman plots to assess agreement.

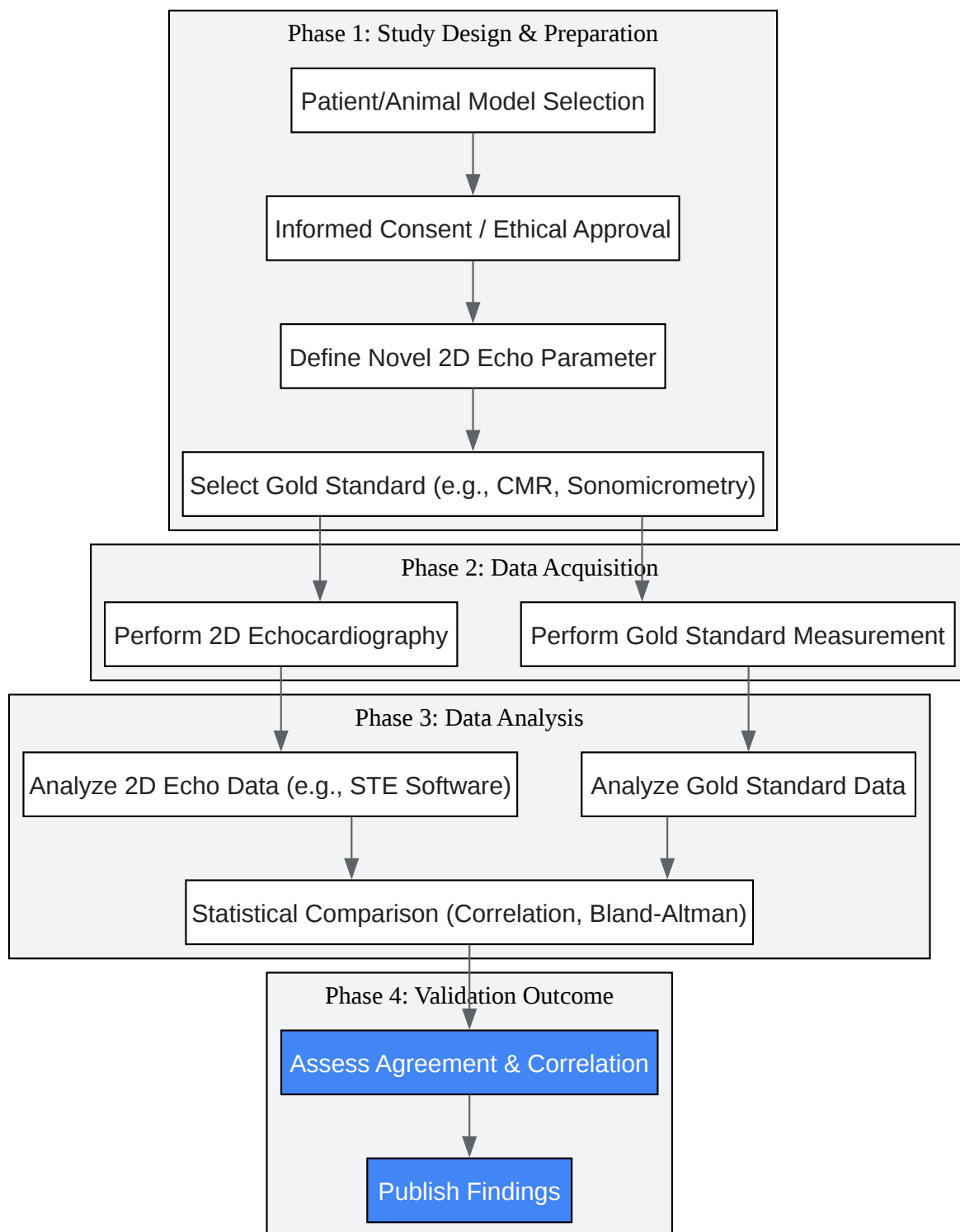
Validation of 2D STE against CMR Tagging (Human Studies)

- **Study Population:** Patients with various cardiovascular conditions or healthy volunteers are recruited for these studies.

- **Echocardiographic Imaging:** Standard 2D echocardiography is performed to acquire apical and parasternal views for STE analysis. Global and regional strain values are calculated using commercial software.
- **CMR Imaging:** Subjects undergo a CMR scan, which includes tagged cine imaging sequences. These tagged images are then analyzed to quantify myocardial strain.
- **Data Analysis:** The strain measurements obtained from 2D STE and CMR tagging are compared on a segmental or global basis. Correlation and agreement between the two methods are assessed using appropriate statistical tests.

Visualizing the Validation Workflow

The following diagram illustrates the typical workflow for validating a novel 2D echocardiography parameter against a gold standard.

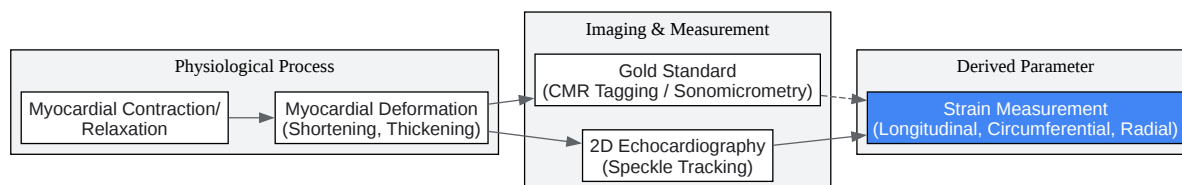


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Validation Workflow for Novel 2D Echocardiography Parameters.

Signaling Pathway of Myocardial Strain

The following diagram illustrates a simplified conceptual pathway from myocardial mechanics to the measurement of strain.



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Conceptual Pathway from Myocardial Mechanics to Strain Measurement.

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References

- 1. Two-dimensional Echocardiographic Assessment of Myocardial Strain: Important Echocardiographic Parameter Readily Useful in Clinical Field - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. New and old echographic parameters in heart failure - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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